

# 4-(2-Chloroethyl)morpholine chemical properties and structure

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## Compound of Interest

Compound Name: 4-(2-Chloroethyl)morpholine

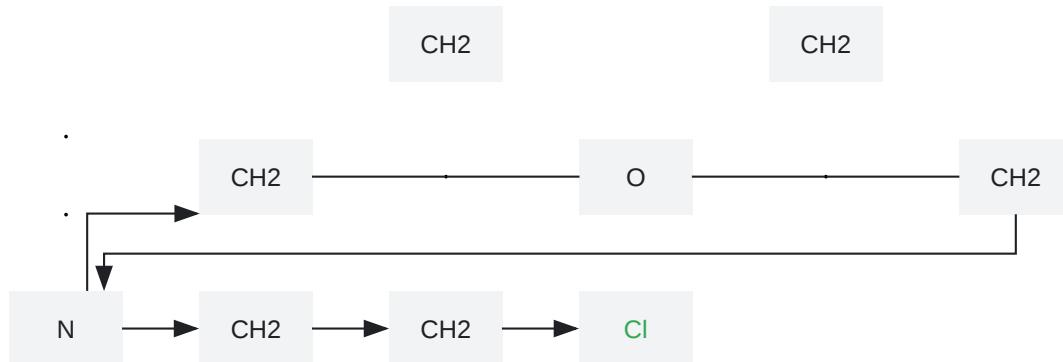
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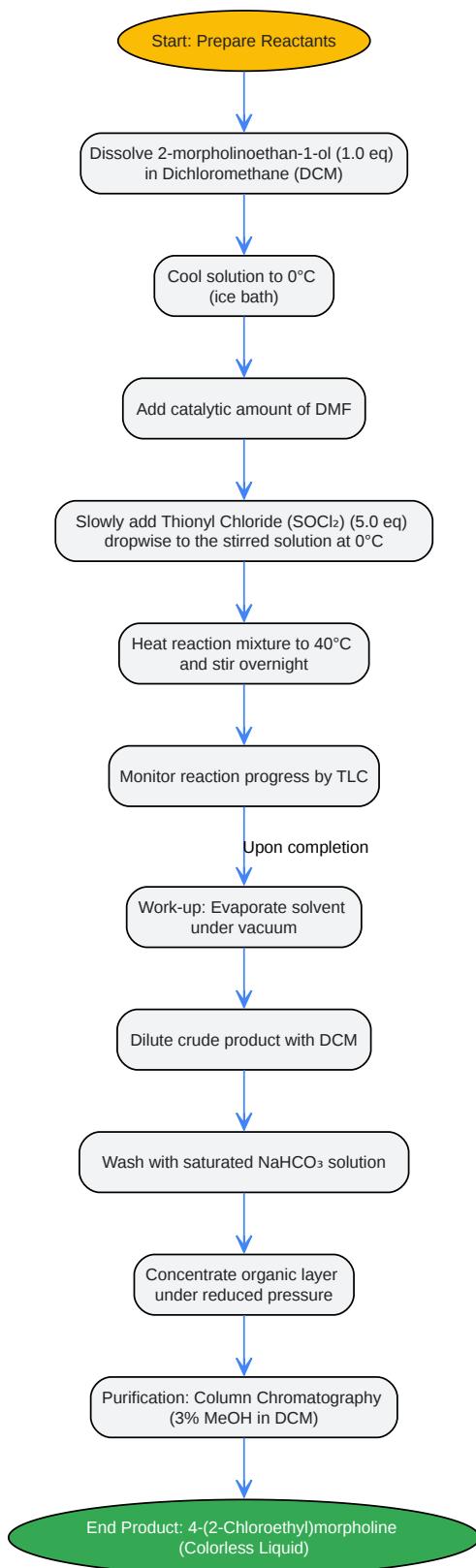
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## Chemical Structure and Identification

**4-(2-Chloroethyl)morpholine** is a heterocyclic compound featuring a morpholine ring N-substituted with a 2-chloroethyl group. The presence of both a tertiary amine and a reactive alkyl chloride makes it a valuable bifunctional building block in organic synthesis. It is most commonly handled and stored as its hydrochloride salt, which exhibits greater stability.

## 2D Structure of 4-(2-Chloroethyl)morpholine



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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)